

## Olfactory characteristics of hexyl butyrate

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An In-depth Technical Guide to the Olfactory Characteristics of Hexyl Butyrate

### **Abstract**

Hexyl butyrate (CAS No. 2639-63-6) is an aliphatic ester recognized for its significant contribution to the flavor and fragrance industries.[1][2] This document provides a comprehensive technical overview of its olfactory characteristics, intended for researchers, scientists, and professionals in drug development. It details the compound's physicochemical properties, qualitative odor profile, and quantitative sensory thresholds. Furthermore, this guide outlines the standard experimental methodologies for olfactory analysis, including Gas Chromatography-Olfactometry (GC-O) and odor threshold determination. The biochemical mechanism of its perception via the olfactory signal transduction pathway is also described and visualized. All quantitative data are consolidated into tables for clarity, and key processes are illustrated with diagrams using the DOT language.

## **Chemical and Physical Properties**

**Hexyl butyrate**, also known as hexyl butanoate, is the ester formed from the condensation of n-hexanol and butyric acid.[3][4] It is a clear, colorless liquid at room temperature.[5][6] Its volatility and hydrophobicity are key properties that allow it to reach olfactory receptors in the nasal cavity.[7][8] A summary of its key properties is presented in Table 1.

Table 1: Physicochemical Properties of Hexyl Butyrate



Property	Value	References
Molecular Formula	C10H20O2	[3][4][5][9]
Molecular Weight	172.27 g/mol	[3][5][6]
CAS Number	2639-63-6	[3][5][10]
Appearance	Clear, colorless liquid	[5][6]
Density	0.851 - 0.88 g/cm³ at 20-25°C	[5][11]
Boiling Point	198 - 208 °C	[4][5][6][11]
Melting Point	-73 to -95 °C	[4][5][6]
Flash Point	>75 °C (178 °F)	[4][5][12]
Refractive Index	1.410 - 1.423 at 20°C	[4][5][11]
Water Solubility	33.39 mg/L at 25 °C (Slightly soluble / practically insoluble)	[4][5][7]
LogP (o/w)	3.30 - 3.90	[4][13]

### **Olfactory Profile and Sensory Data**

The scent of **hexyl butyrate** is complex and is described using a variety of descriptors. It is predominantly characterized by its fruity and sweet notes. This ester is found naturally in various fruits and berries, including apples, citrus fruits, pears, and passion fruit.[7][10][13]

### **Qualitative Odor Descriptors**

The perceived aroma of an odorant can vary with its concentration. The primary and secondary scent characteristics reported in the literature are summarized in Table 2.

Table 2: Qualitative Odor and Taste Descriptors for Hexyl Butyrate



Descriptor Type	Description	References
Primary Scent	Fruity, Sweet	[2][5][9][10]
Secondary Scent	Green, Apple, Pineapple, Waxy, Soapy	[7][10][13][14]
Other Descriptors	Tropical fruit, Pears, Apricot, Estery, Vegetative	[1][4][5][11][13]
Taste Profile	Fruity, Green, Waxy, Fatty, Vegetative (at 10 ppm)	[11]

### **Quantitative Olfactory Thresholds**

The odor detection threshold (ODT) is the minimum concentration of a substance that can be detected by the human olfactory system. This is a critical parameter for evaluating the potency of an aroma compound.

Table 3: Quantitative Sensory Thresholds for Hexyl Butyrate

Threshold Type	Value	Medium	References
Aroma Detection	250 ppb (parts per billion)	Not specified	[11]
Taste Threshold	10 ppm (parts per million)	Not specified	[11]

## **Experimental Methodologies for Olfactory Analysis**

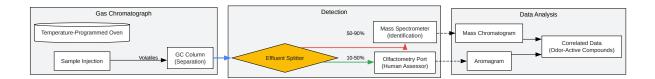
The characterization of an odorant like **hexyl butyrate** involves specialized analytical techniques that couple chemical separation with sensory evaluation.

### **Gas Chromatography-Olfactometry (GC-O)**

GC-O is a technique used to identify which specific volatile compounds in a complex mixture are responsible for its aroma.[15] An effluent from a gas chromatography column is split, with one portion directed to a chemical detector (e.g., Mass Spectrometer) for identification and the



other to a heated port where a trained sensory panelist sniffs the eluting compounds and records odor descriptors and intensity.[15]



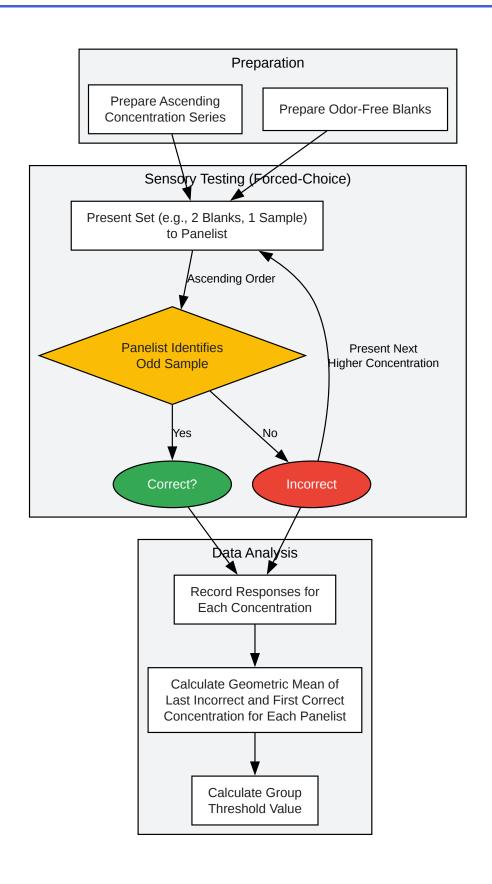
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Caption: Workflow for Gas Chromatography-Olfactometry (GC-O) analysis.

### **Odor Threshold Determination**

Determining the odor detection threshold is typically performed using standardized methods like ASTM E679-04, "Standard Practice for Determination of Odor and Taste Thresholds by a Forced-Choice Ascending Concentration Series Method of Limits".[16] This involves presenting a sensory panel with a series of increasing concentrations of the odorant against blanks and forcing a choice, which minimizes panelist bias.





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Caption: Protocol for odor threshold determination via a forced-choice method.



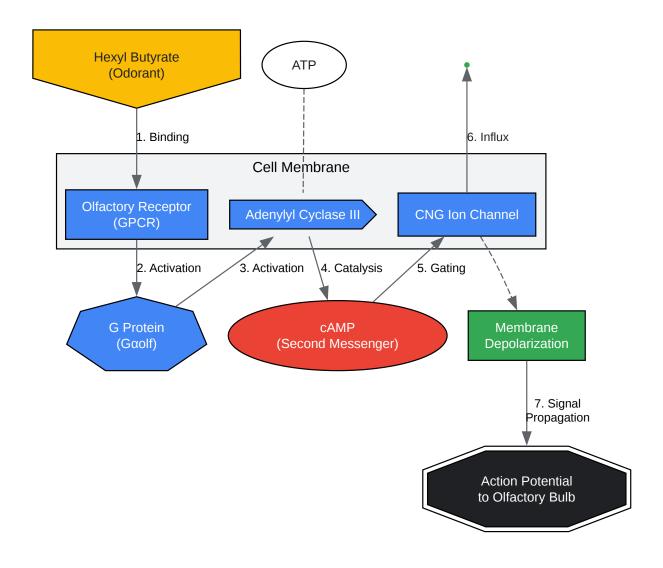
### **Biochemical Mechanism of Odor Perception**

The perception of esters like **hexyl butyrate** begins with their interaction with Olfactory Receptors (ORs) located on the cilia of Olfactory Sensory Neurons (OSNs) in the nasal epithelium. These receptors are G protein-coupled receptors (GPCRs).[8][17] The binding of an odorant molecule initiates a sophisticated intracellular signaling cascade.

The canonical olfactory signal transduction pathway is as follows:

- Binding: **Hexyl butyrate** binds to a specific OR.
- G Protein Activation: The activated OR interacts with a heterotrimeric G protein (Gαolf), causing the exchange of GDP for GTP on the α-subunit.[17]
- Adenylyl Cyclase Activation: The activated Gαolf-GTP complex dissociates and activates adenylyl cyclase type III (ACIII).
- cAMP Production: ACIII catalyzes the conversion of ATP to cyclic adenosine monophosphate (cAMP).
- Channel Opening: Increased intracellular cAMP levels lead to the opening of cyclic nucleotide-gated (CNG) ion channels.
- Depolarization: The influx of cations (primarily Ca<sup>2+</sup> and Na<sup>+</sup>) through the CNG channels depolarizes the OSN membrane.
- Signal Propagation: If the depolarization reaches the threshold, an action potential is generated and transmitted along the axon to the olfactory bulb in the brain for processing.[8]





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Caption: The canonical olfactory signal transduction cascade.

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